

Alisol B 23-acetate solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Alisol B acetate*

Cat. No.: *B15621917*

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Alisol B 23-Acetate: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of Alisol B 23-acetate.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving Alisol B 23-acetate?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of Alisol B 23-acetate.^{[1][2][3]} It is also soluble in ethanol.^[2]

Q2: Is Alisol B 23-acetate soluble in water?

A2: No, Alisol B 23-acetate is reported to be insoluble in water.^{[2][4]}

Q3: How should I store Alisol B 23-acetate solutions?

A3: Stock solutions of Alisol B 23-acetate in DMSO should be stored at -80°C for long-term storage (up to 6 months).^[1] For short-term storage, -20°C is also acceptable.^{[1][2]} It is generally not recommended to store the solution for long periods; fresh preparation is ideal.^[2] The solid powder form is stable for up to 3 years at -20°C and 2 years at 4°C.^[1]

Q4: What is the molecular weight of Alisol B 23-acetate?

A4: The molecular weight of Alisol B 23-acetate is 514.74 g/mol .[\[1\]](#)[\[2\]](#)[\[5\]](#)

Q5: What are the known biological activities of Alisol B 23-acetate?

A5: Alisol B 23-acetate is a triterpenoid compound known to be an agonist of the farnesoid X receptor (FXR).[\[2\]](#) Its activities include promoting liver regeneration, inducing apoptosis in cancer cells, and exhibiting anti-inflammatory and hepatoprotective effects.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Troubleshooting Guide

Issue: My Alisol B 23-acetate is not dissolving in DMSO.

- Possible Cause 1: Incorrect Solvent Grade. Ensure you are using a high-purity, anhydrous grade of DMSO. Moisture in the DMSO can significantly reduce the solubility of many compounds.
- Troubleshooting Step 1: Use a fresh, unopened bottle of anhydrous DMSO.
- Possible Cause 2: Insufficient Sonication or Vortexing. The compound may require mechanical agitation to fully dissolve.
- Troubleshooting Step 2: After adding the solvent, vortex the solution for several minutes. If it still hasn't dissolved, place the vial in a sonicator bath for 5-10 minutes.
- Possible Cause 3: Concentration Exceeds Solubility Limit. You may be attempting to prepare a solution at a concentration higher than its solubility limit.
- Troubleshooting Step 3: Refer to the solubility data table below. Try preparing a more dilute solution.

Issue: I observe precipitation in my stock solution after storage.

- Possible Cause 1: Improper Storage Temperature. Storing the solution at a temperature higher than recommended can lead to degradation or precipitation.
- Troubleshooting Step 1: Always store stock solutions at -80°C for long-term stability.[\[1\]](#)

- Possible Cause 2: Freeze-Thaw Cycles. Repeatedly freezing and thawing the stock solution can cause the compound to precipitate out of solution.
- Troubleshooting Step 2: Aliquot the stock solution into smaller, single-use volumes to avoid multiple freeze-thaw cycles.

Data Presentation

Table 1: Solubility of Alisol B 23-acetate in Various Solvents

Solvent	Solubility	Concentration (if specified)	Source(s)
DMSO	Soluble	10 mM	[1]
	≥51.5 mg/mL		[2][3]
Ethanol	Soluble	≥54.1 mg/mL	[2]
Water	Insoluble	-	[2][4]
Methanol	Soluble	Not specified	[4]
Dichloromethane	Soluble	Not specified	[4]
Ethyl Acetate	Soluble upon heating	Not specified	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Alisol B 23-acetate in DMSO

Materials:

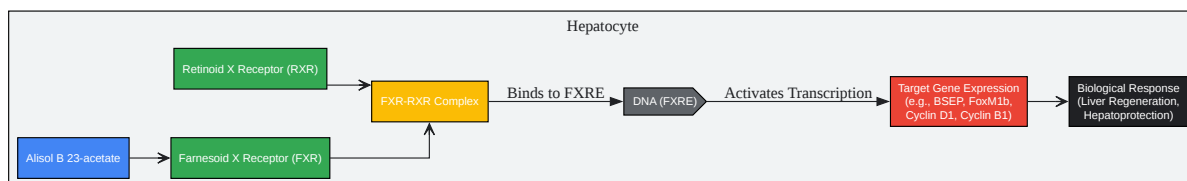
- Alisol B 23-acetate (solid powder, MW: 514.74 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of Alisol B 23-acetate needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 514.74 \text{ g/mol} = 5.1474 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 5.15 mg of Alisol B 23-acetate powder and place it into a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the Alisol B 23-acetate.
- Dissolve the compound: Vortex the tube vigorously for 2-3 minutes until the solid is completely dissolved. If necessary, place the tube in a sonicator bath for 5-10 minutes to aid dissolution.
- Storage: Once fully dissolved, the stock solution can be used immediately or aliquoted into smaller volumes for single use and stored at -80°C for up to 6 months.^[1]

Mandatory Visualization



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Caption: Signaling pathway of Alisol B 23-acetate via FXR activation.

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